

1-(Trifluoroacetyl)imidazole: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(Trifluoroacetyl)imidazole

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This in-depth technical guide provides a comprehensive overview of **1-(Trifluoroacetyl)imidazole** (TFAI), a versatile reagent with significant applications in chemical synthesis and analytical chemistry. This document outlines its physicochemical properties, synthesis protocols, reaction mechanisms, and key applications, with a focus on its role as a powerful trifluoroacetylating agent.

Physicochemical Properties

1-(Trifluoroacetyl)imidazole, with the CAS number 1546-79-8, is a colorless to light yellow liquid.^[1] It is a reactive compound widely used for the introduction of the trifluoroacetyl group into various molecules.^[2] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	1546-79-8	[3][4][5]
Molecular Formula	C ₅ H ₃ F ₃ N ₂ O	[4][5][6]
Molecular Weight	164.09 g/mol	[1][4][5]
Appearance	Colorless to pink/yellow/orange clear liquid	[3][4]
Boiling Point	137 °C (lit.)	[3][4]
45-46 °C at 14 mmHg (lit.)	[6]	
Density	1.442 g/mL at 25 °C (lit.)	[3][4]
Refractive Index	n ₂₀ /D 1.424 (lit.)	[3][4]
Flash Point	44 °C (111.2 °F) - closed cup	[7][8][9]
Solubility	Soluble in most common organic solvents (e.g., ether, THF)	[3][4]
Water Solubility	Reacts with water	[4]
Sensitivity	Moisture Sensitive	[4][10]

Synthesis of 1-(Trifluoroacetyl)imidazole

There are two primary methods for the synthesis of **1-(Trifluoroacetyl)imidazole**, both of which are detailed below. These protocols provide a basis for laboratory-scale preparation of this important reagent.

Experimental Protocol: Synthesis from N,N'-Carbonyldiimidazole and Trifluoroacetic Acid

This method involves the reaction of N,N'-Carbonyldiimidazole with trifluoroacetic acid.[3][4]

Materials:

- N,N'-Carbonyldiimidazole (20.5 g)
- Trifluoroacetic Acid (28.8 g)
- Dry Tetrahydrofuran (THF) (180 mL)

Procedure:

- Dissolve N,N'-Carbonyldiimidazole (20.5 g) in 100 mL of dry THF in a suitable reaction vessel.
- In a separate vessel, prepare a solution of trifluoroacetic acid (28.8 g) in 80 mL of dry THF.
- Slowly add the trifluoroacetic acid solution dropwise to the N,N'-Carbonyldiimidazole solution with stirring.
- After the addition is complete, cool the resulting solution for several hours.
- Remove the solvent under reduced pressure.
- Distill the resulting filtrate to obtain **1-(Trifluoroacetyl)imidazole** (yield: 14.4 g).^{[3][4]}

Experimental Protocol: Synthesis from Imidazole and Trifluoroacetic Anhydride

An alternative and higher-yielding synthesis route involves the reaction of imidazole with trifluoroacetic anhydride.^{[3][4]}

Materials:

- Imidazole (25.8 g)
- Trifluoroacetic Anhydride (39.9 g)
- Dry Tetrahydrofuran (THF) (170 mL)

Procedure:

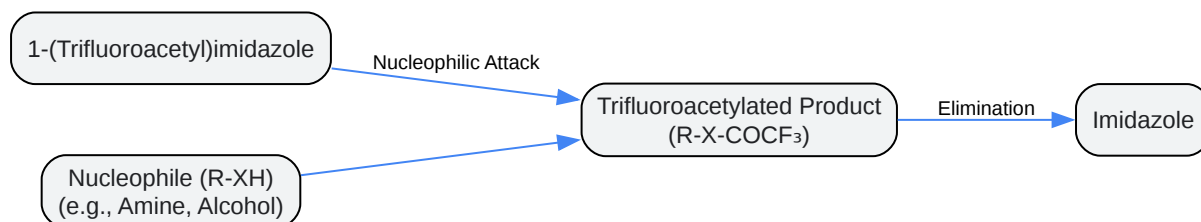
- Dissolve imidazole (25.8 g) in 120 mL of dried THF in a reaction vessel equipped with cooling.
- Prepare a solution of trifluoroacetic anhydride (39.9 g) in 50 mL of dried THF.
- With cooling, add the trifluoroacetic anhydride solution dropwise to the imidazole solution.
- After the addition, filter the reaction mixture.
- Remove the solvent from the filtrate under reduced pressure.
- Distill the residue to yield **1-(Trifluoroacetyl)imidazole** (yield: 24.8 g).^{[3][4]}

Mechanism of Action and Applications

1-(Trifluoroacetyl)imidazole is a potent trifluoroacetylating agent, readily transferring its trifluoroacetyl group to nucleophiles.^[2] This reactivity makes it a valuable tool in both organic synthesis and analytical chemistry.

Trifluoroacetylation Reaction

The core function of TFAI is to introduce a trifluoroacetyl group onto a substrate molecule. This is particularly effective for derivatizing primary and secondary amines, alcohols, and phenols. The imidazole byproduct is weakly basic and generally does not interfere with the reaction.



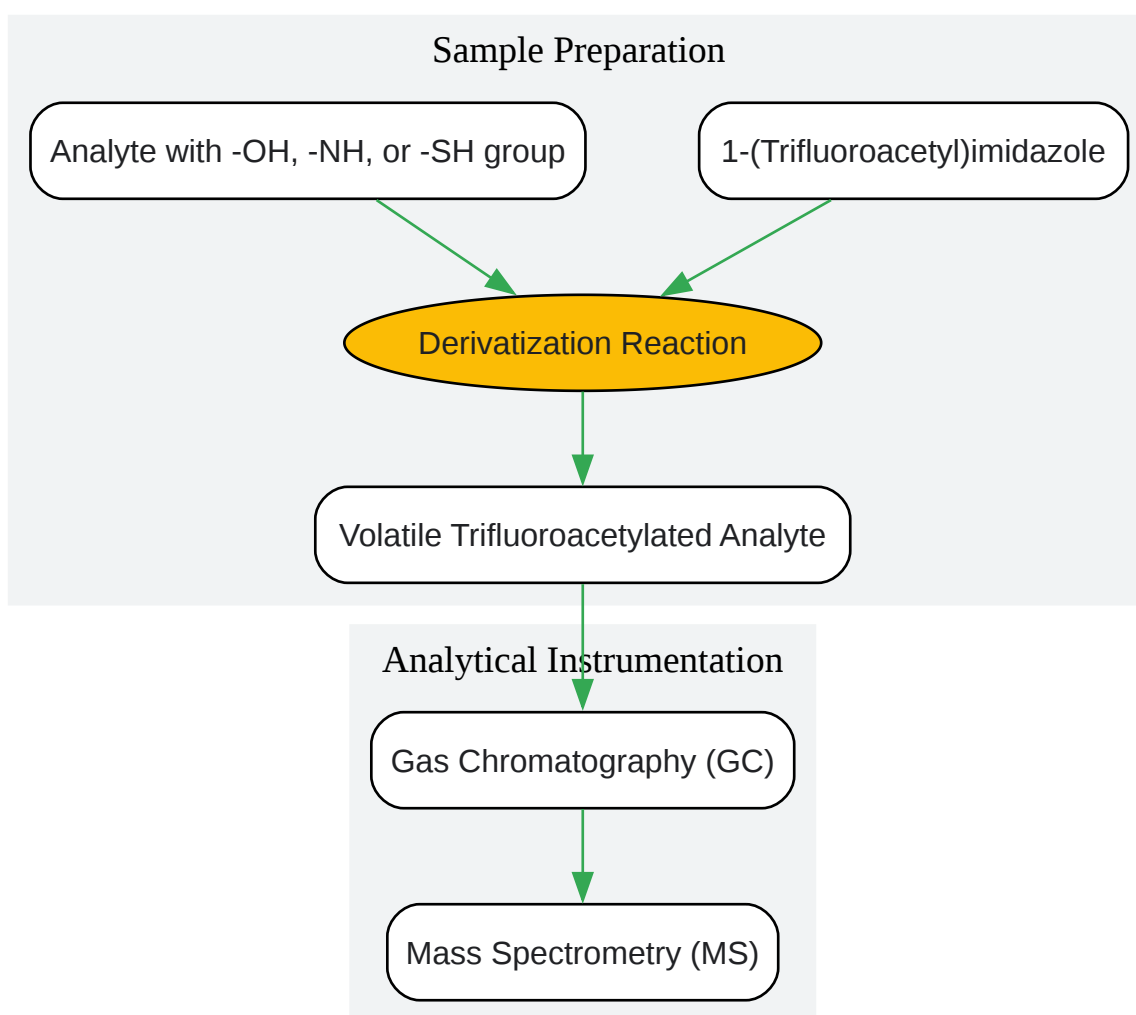
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Caption: General mechanism of trifluoroacetylation using **1-(Trifluoroacetyl)imidazole**.

Applications in Analytical Chemistry

A significant application of TFAI is as a derivatizing agent in gas chromatography (GC), particularly with mass spectrometry (MS) detection.[9][11] The introduction of the trifluoroacetyl group increases the volatility and thermal stability of polar analytes, improving their chromatographic separation and detection.

A notable example is the derivatization of thiodiglycol and thiodiglycol sulfoxide, which are degradation products of mustard gas.[9][11] Trifluoroacetylation of these compounds allows for their sensitive detection by GC-MS/MS.[11] It has also been used for the derivatization of ethanolamine phospholipid-alkenal Michael adducts for GC-MS analysis.[11]



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Caption: Experimental workflow for analyte derivatization with TFAI for GC-MS analysis.

Role in Organic and Medicinal Chemistry

In organic synthesis, the trifluoroacetyl group can serve as a protecting group for amines and alcohols.[2] The stability of the trifluoroacetyl group allows it to withstand various reaction conditions, and it can be removed under specific basic conditions.

The imidazole ring is a significant scaffold in medicinal chemistry due to its desirable properties, including high stability, water solubility, and hydrogen bonding capability.[12] While **1-(Trifluoroacetyl)imidazole** itself is primarily a reagent, the introduction of the trifluoroacetyl group to bioactive molecules can modulate their pharmacological properties, such as lipophilicity and metabolic stability, which is a key consideration in drug development.

Safety and Handling

1-(Trifluoroacetyl)imidazole is a flammable liquid and vapor and is moisture-sensitive.[3][4][8][13] It can cause skin and serious eye irritation and may cause respiratory irritation.[13][14]

Handling Precautions:

- Handle in a well-ventilated area, preferably in a fume hood.[13]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses with side-shields or goggles, and a lab coat.[13]
- Keep away from heat, sparks, open flames, and other ignition sources.[8][13]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[8] Recommended storage temperature is 2-8°C.[3]
- Store under an inert atmosphere (e.g., nitrogen) to prevent degradation from moisture.[3][4]
- In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam. Do not use a water jet.[13]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[13]

- Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.[13]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[8]

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.[8][13][14]

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- To cite this document: BenchChem. [1-(Trifluoroacetyl)imidazole: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074255#1-trifluoroacetyl-imidazole-cas-number-1546-79-8]

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